

# Synthesis and purification of $^{13}\text{C}_6$ -labeled 3-iodo-L-tyrosine

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## Compound of Interest

Compound Name: *H-Tyr(3-I)-OH- $^{13}\text{C}_6$*

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An In-depth Technical Guide to the Synthesis and Purification of  $^{13}\text{C}_6$ -labeled 3-iodo-L-tyrosine

## Abstract

This technical guide provides a comprehensive overview of the synthesis and purification of  $^{13}\text{C}_6$ -labeled 3-iodo-L-tyrosine, a critical isotopically labeled compound for advanced research applications. Designed for researchers, scientists, and drug development professionals, this document details the chemical synthesis via electrophilic iodination of  $^{13}\text{C}_6$ -L-tyrosine and outlines robust purification methodologies, primarily focusing on High-Performance Liquid Chromatography (HPLC). The guide includes detailed experimental protocols, tabulated quantitative data for easy reference, and workflow diagrams generated using Graphviz to illustrate the key processes. The use of stable isotope-labeled 3-iodo-L-tyrosine is crucial for applications such as metabolic flux analysis, protein-protein interaction studies, and as an internal standard for quantitative mass spectrometry.[1]

## Introduction

3-iodo-L-tyrosine is a derivative of the amino acid L-tyrosine and serves as an intermediate in the synthesis of thyroid hormones.[2] Its isotopically labeled form, specifically with six Carbon-13 atoms on the phenyl ring ( $^{13}\text{C}_6$ -labeled), is an invaluable tool in biomedical and pharmaceutical research. The  $^{13}\text{C}_6$  labeling provides a distinct mass shift (M+6), enabling precise quantification and differentiation from its naturally abundant counterpart in complex biological matrices. This makes it an ideal internal standard for mass spectrometry-based

assays and a tracer for studying amino acid metabolism and kinetics in various physiological and pathological contexts, including cancer research.

This guide details a reproducible methodology for the synthesis of  $^{13}\text{C}_6$ -3-iodo-L-tyrosine, starting from commercially available  $^{13}\text{C}_6$ -L-tyrosine, followed by a comprehensive purification protocol to achieve high purity suitable for demanding scientific applications.

## Properties and Specifications

A summary of the key chemical and physical properties of the target compound is presented below.

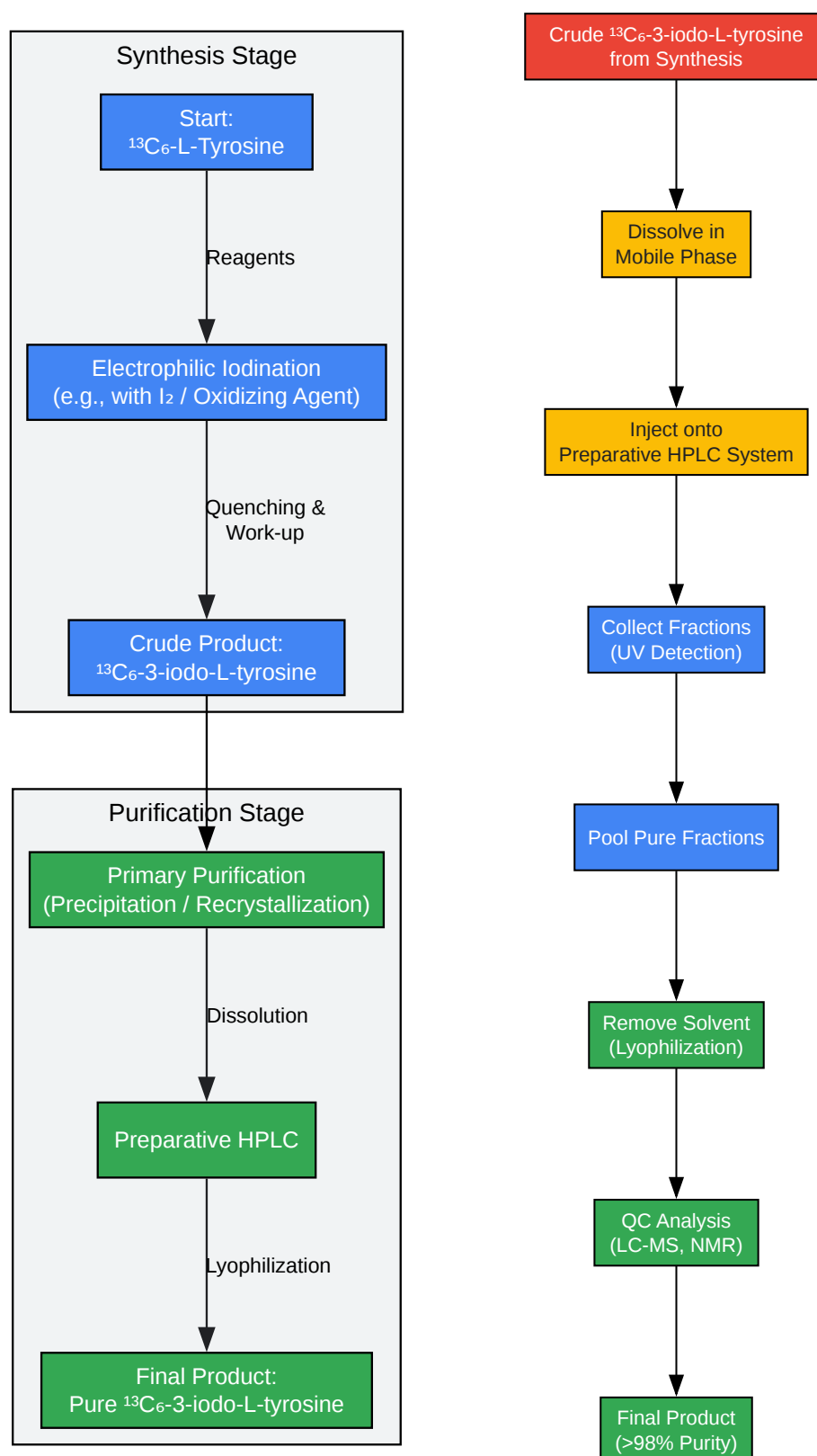
Property	Value	Source
Chemical Name	(2S)-2-amino-3-(4-hydroxy-3-iodophenyl)propanoic acid ( $^{13}\text{C}_6$ labeled ring)	[3]
Molecular Formula	$^{13}\text{C}_6\text{C}_3\text{H}_9\text{INO}_3$	[4]
Molecular Weight	313.14 g/mol	[4]
Labeled CAS Number	2483735-06-2	[4][5]
Unlabeled CAS Number	70-78-0	[4]
Isotopic Purity	Typically $\geq 99\%$ for $^{13}\text{C}$	[4]
Chemical Purity	Typically $\geq 98\%$	[4]
Appearance	Crystalline solid	[2]

## Synthesis of $^{13}\text{C}_6$ -labeled 3-iodo-L-tyrosine

The synthesis involves the direct electrophilic iodination of the  $^{13}\text{C}_6$ -L-tyrosine aromatic ring. The reaction must be carefully controlled to favor mono-iodination at the ortho-position to the hydroxyl group. A common method involves using iodine monochloride or a mixture of iodine and an oxidizing agent.

## Synthesis Workflow

The overall process from the starting material to the final purified product is illustrated below.



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## References

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- 3. 3-Iodo-L-Tyrosine | C<sub>9</sub>H<sub>10</sub>INO<sub>3</sub> | CID 439744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-iodo-L-TYROSINE | Eurisotop [eurisotop.com]
- 5. 3-iodo-L-TYROSINE (13C<sub>6</sub>, 99%) | 2483735-06-2 [m.chemicalbook.com]
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